

# Personal protective equipment for handling Phellodendrine chloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Phellodendrine chloride*

Cat. No.: *B1679772*

[Get Quote](#)

## Essential Safety and Handling Guide for Phellodendrine Chloride

This guide provides immediate and essential safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **Phellodendrine chloride**. Adherence to these procedures is critical for ensuring laboratory safety and experimental integrity.

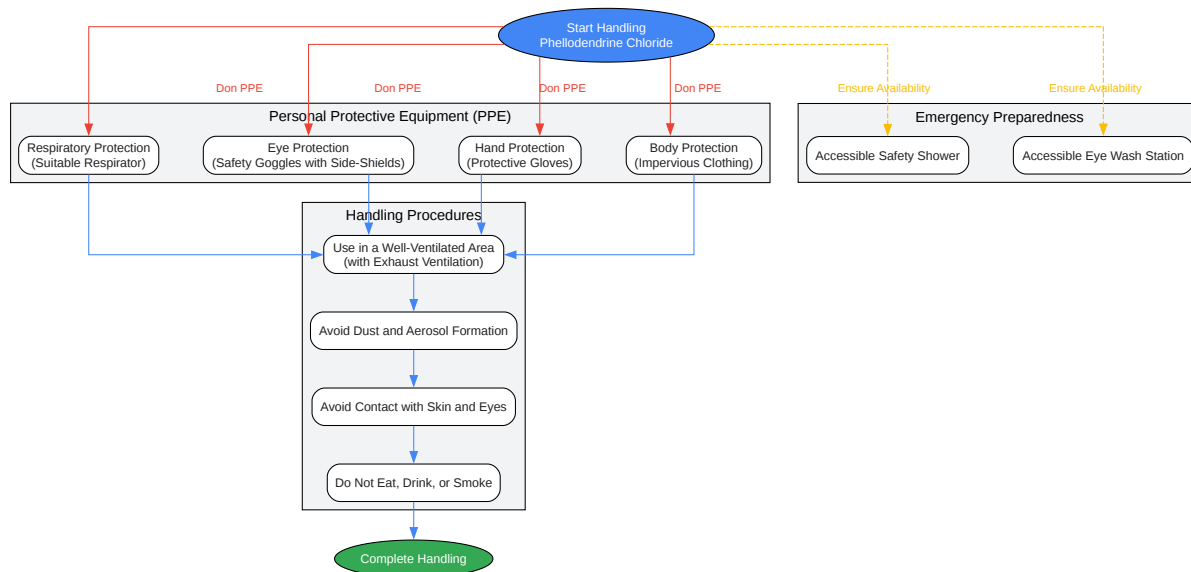
## Physicochemical and Toxicity Data

A summary of the key quantitative data for **Phellodendrine chloride** is presented below for easy reference.

Property	Value	Reference
Molecular Formula	C <sub>20</sub> H <sub>24</sub> ClNO <sub>4</sub>	[1]
Molecular Weight	377.87 g/mol	[2]
CAS Number	104112-82-5	[2]
GHS Classification	Acute Toxicity, Oral (Category 4)	[1][2]
Acute Aquatic Toxicity (Category 1)	[2]	
Chronic Aquatic Toxicity (Category 1)	[2]	
Hazard Statements	H302: Harmful if swallowed	[1][2]
H410: Very toxic to aquatic life with long lasting effects	[2]	
Storage Temperature	Powder: -20°C	[2][3]
In solvent: -80°C	[2][4]	

## Personal Protective Equipment (PPE) and Handling

When handling **Phellodendrine chloride**, a comprehensive approach to personal protection is mandatory to prevent exposure. The following diagram outlines the necessary PPE and handling precautions.

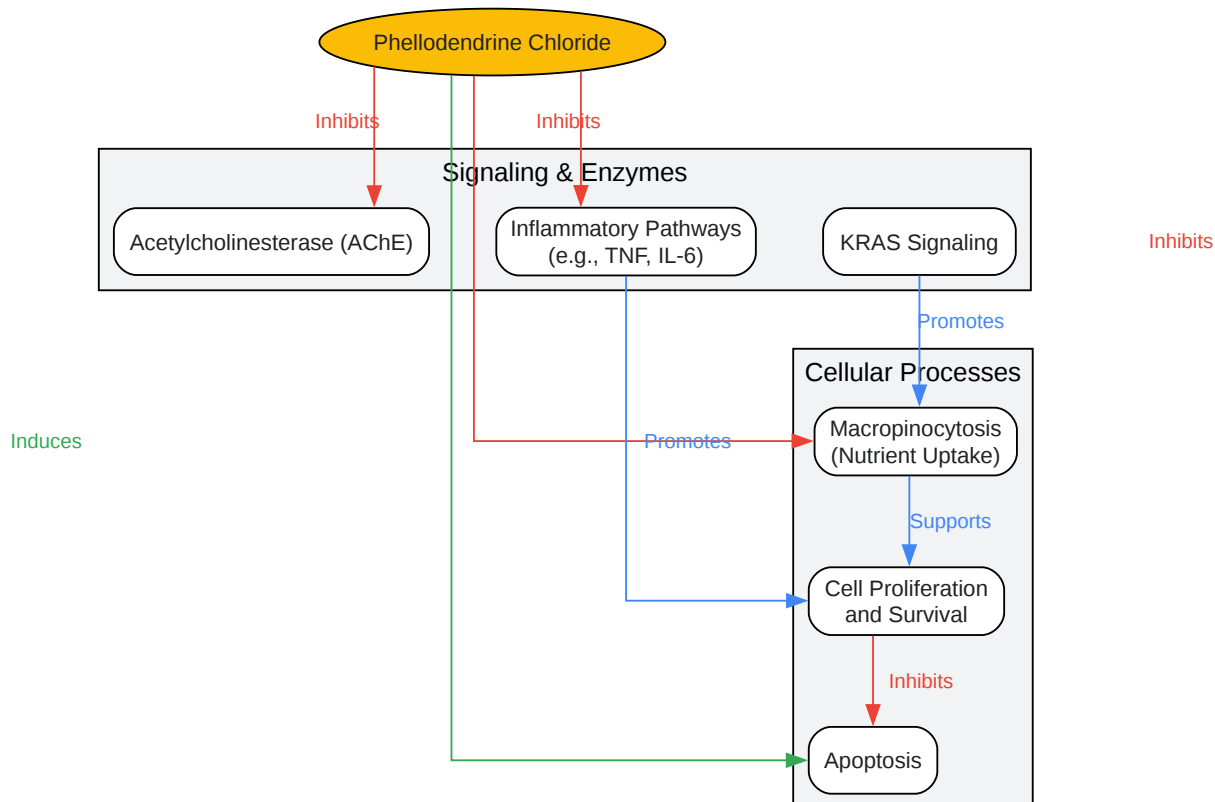
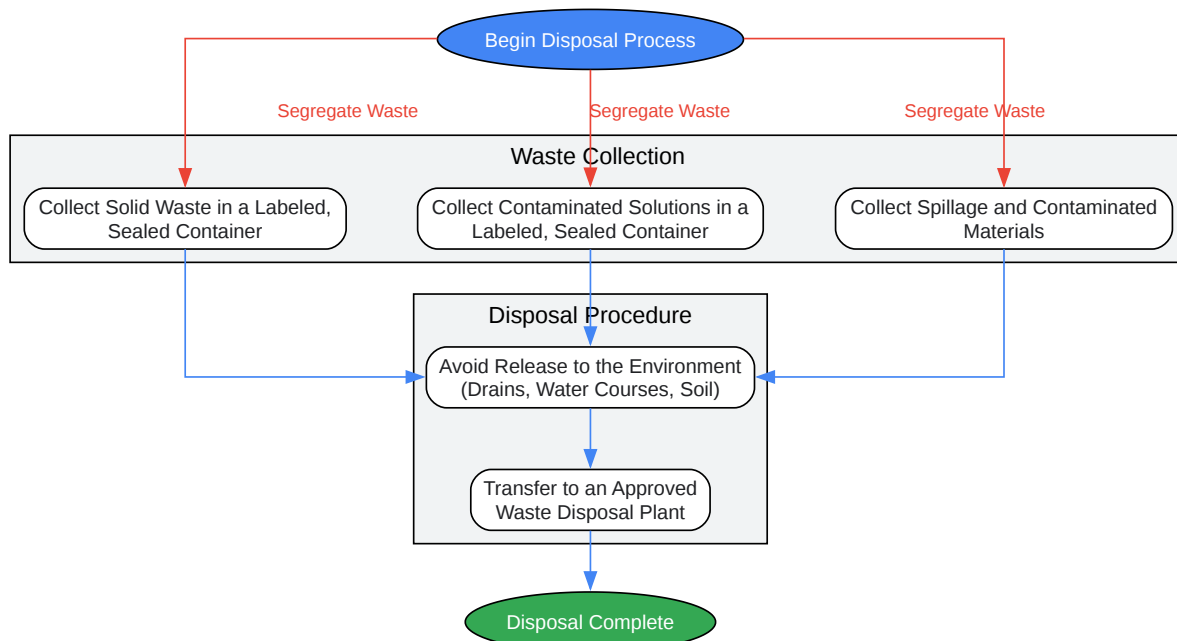


[Click to download full resolution via product page](#)

Caption: PPE and handling workflow for **Phellodendrine chloride**.

## Disposal Plan for Phellodendrine Chloride

Proper disposal of **Phellodendrine chloride** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance. The following workflow outlines the required disposal steps.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Phellodendrine chloride | C<sub>20</sub>H<sub>24</sub>ClNO<sub>4</sub> | CID 59818 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Phellodendrine chloride|104112-82-5|MSDS [dcchemicals.com]
- 3. caymanchem.com [caymanchem.com]
- 4. Phellodendrine chloride | TargetMol [targetmol.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Phellodendrine chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679772#personal-protective-equipment-for-handling-phellodendrine-chloride]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)